

In-Depth Technical Guide: Betaine Aldehyde Chloride Safety & Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Betaine aldehyde chloride*

Cat. No.: *B1666869*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data, handling protocols, and emergency procedures for **betaine aldehyde chloride** (CAS No. 7758-31-8). The information is compiled and structured to meet the needs of laboratory and drug development professionals, emphasizing safe practices and providing clear, actionable information.

Chemical Identification and Properties


Betaine aldehyde chloride is a quaternary ammonium salt and a physiological intermediate in the oxidation of choline to betaine.^{[1][2][3]} It is primarily used for research purposes.^[4]

Property	Data	Reference(s)
Chemical Name	(2-Oxoethyl)trimethylammonium chloride	[5]
Synonyms	(Formylmethyl)trimethylammonium chloride, N,N,N-trimethyl-2-oxo-ethanaminium, monochloride	[2][4][5]
CAS Number	7758-31-8	[1][2][4]
Molecular Formula	C ₅ H ₁₂ ClNO	[1][2][5]
Molecular Weight	137.61 g/mol	[1][2][5]
Physical State	Crystalline solid, powder	[1][2][3]
Solubility	Water: 50 mg/mL[1][3]; DMSO: 1 mg/mL[2]; PBS (pH 7.2): 5 mg/mL[2]	
Storage Temperature	2-8°C[1][3] or as specified by the supplier. Keep container tightly closed.[4]	
Melting/Boiling Point	Undetermined	[4]
Flash Point	Not applicable	[1][3][4]

Hazard Identification and Classification

Betaine aldehyde chloride is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to acute toxicity and irritation.

GHS Pictogram:

 alt text

Signal Word: Warning[4]

Hazard Class	Category	Hazard Statement	Reference(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed.	[4]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.	[4]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.	[4]
Skin Irritation	2	H315: Causes skin irritation.	[4]
Serious Eye Irritation	2A	H319: Causes serious eye irritation.	[4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.	[4]

NFPA Ratings (Scale 0-4):[4]

- Health: 2
- Flammability: 0
- Reactivity: 0

Experimental Protocols and Handling Procedures

Strict adherence to safety protocols is mandatory when handling **betaine aldehyde chloride**. The following procedures outline best practices for laboratory use.

Personal Protective Equipment (PPE)

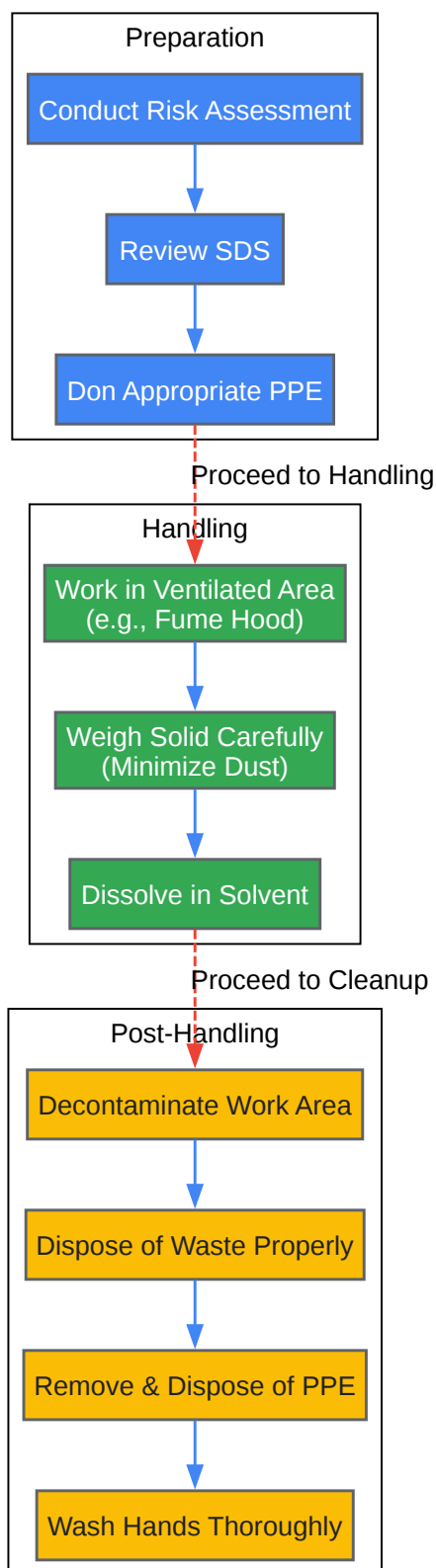
A risk assessment should be conducted before handling. The following PPE is required as a minimum:

- Eye/Face Protection: Wear tightly sealed safety goggles or a face shield.[4]

- Hand Protection: Wear impermeable chemical-resistant gloves (e.g., nitrile). The exact breakthrough time should be confirmed with the glove manufacturer.[4]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator (e.g., N95 dust mask) if ventilation is inadequate or if dust is generated.[1][3][6]
- Skin and Body Protection: Wear a laboratory coat.[7]

Safe Handling Workflow

The following diagram illustrates the standard workflow for handling **betaine aldehyde chloride** in a laboratory setting.



[Click to download full resolution via product page](#)

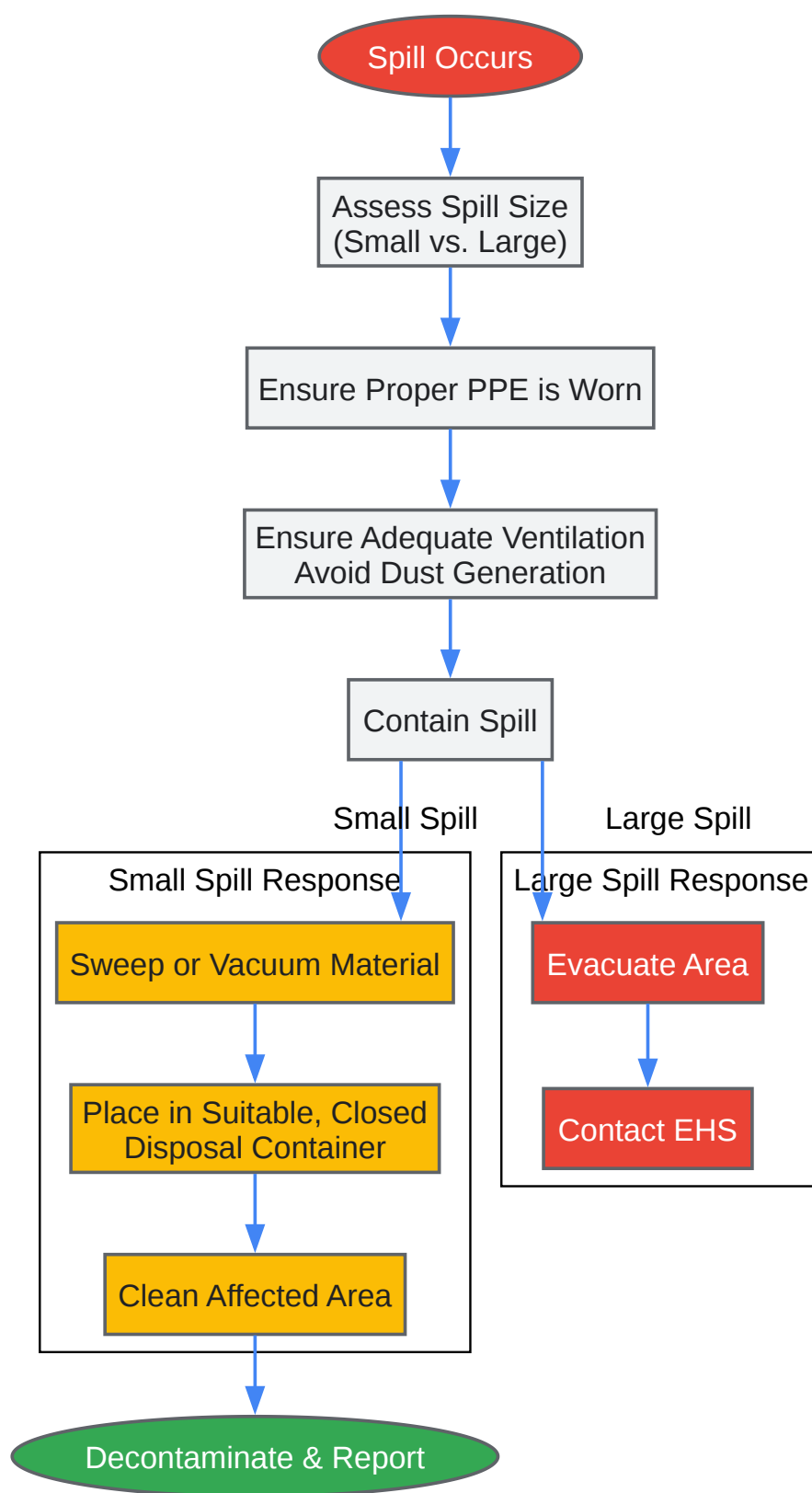
Caption: Standard laboratory workflow for handling **betaine aldehyde chloride**.

Storage

- Store in a dry, cool, and well-ventilated place.[8]
- Keep the container tightly sealed.[4]
- Recommended storage temperature is between 2-8°C.[1][3]
- Store apart from incompatible materials and foodstuff containers.[8]

Spill & Accidental Release Protocol

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation. Avoid dust formation.[8]



[Click to download full resolution via product page](#)

Caption: Decision workflow for responding to a **betaine aldehyde chloride** spill.

Toxicological Information

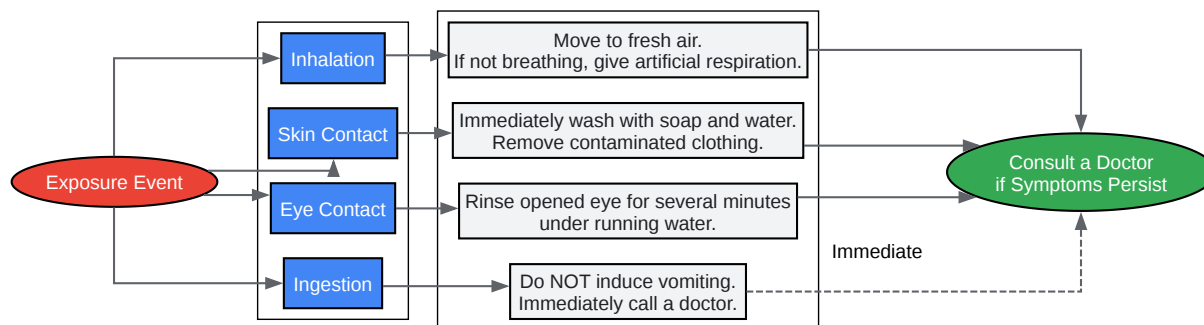
This substance is harmful if swallowed, inhaled, or comes into contact with skin.[\[4\]](#) It is an irritant to the skin, eyes, and mucous membranes.[\[4\]](#)

Exposure Route	Effect	Reference(s)
Skin	Harmful. Causes skin irritation.	[4]
Eye	Causes serious eye irritation.	[4]
Inhalation	Harmful. May cause respiratory irritation.	[4]
Ingestion	Harmful.	[4]

- Carcinogenicity: Not listed as a carcinogen by IARC, NTP, or OSHA.[\[4\]](#)
- Sensitization: No known sensitizing effects.[\[4\]](#)
- Reproductive Toxicity: Not listed as a reproductive toxicant.[\[4\]](#)

First-Aid Measures

The following diagram outlines the immediate first-aid steps to be taken after exposure. Seek medical attention if symptoms persist.[\[4\]](#)[\[6\]](#)



[Click to download full resolution via product page](#)

Caption: First-aid procedures for exposure to **betaine aldehyde chloride**.

Fire and Explosion Data

- Flammability: The product is not flammable.[4]
- Extinguishing Media: Use extinguishing measures that are appropriate to local circumstances and the surrounding environment. No limitations are given.
- Hazardous Combustion Products: In case of fire, hazardous combustion gases or vapors may be produced.
- Explosion Hazard: Fine dust dispersed in the air in sufficient concentrations and in the presence of an ignition source is a potential dust explosion hazard.[7]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter sewers or surface/ground water.[4] Contaminated packaging should be disposed of in the same manner as the product itself.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Betaine aldehyde chloride 7758-31-8 [sigmaaldrich.com]
- 2. caymanchem.com [caymanchem.com]
- 3. synthetic (organic), ≥99% (TLC), Choline metabolite, powder | Sigma-Aldrich [sigmaaldrich.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. Betaine Aldehyde Chloride | C₅H₁₂ClNO | CID 2735510 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. abpsoil.com [abpsoil.com]
- 7. merck.com [merck.com]
- 8. echemi.com [echemi.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Betaine Aldehyde Chloride Safety & Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666869#betaine-aldehyde-chloride-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com